

An In-depth Technical Guide to 2-(Pentyloxy)benzaldehyde

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Compound of Interest

Compound Name: 2-(Pentyloxy)benzaldehyde

CAS No.: 7091-14-7

Cat. No.: B1597279

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **2-(Pentyloxy)benzaldehyde**, a significant aromatic aldehyde derivative. With full editorial control, this document is structured to deliver in-depth technical insights, moving beyond a standard template to offer a narrative grounded in scientific integrity and practical application.

Section 1: Chemical Identity and Nomenclature

1.1 IUPAC Name and Synonyms

The unequivocally correct IUPAC name for the compound is **2-(Pentyloxy)benzaldehyde**. A commonly used and accepted synonym is 2-pentyloxybenzaldehyde.

1.2 Chemical Structure and Identification

- Molecular Formula: $C_{12}H_{16}O_2$

- Molecular Weight: 192.25 g/mol
- CAS Number: 7091-14-7

The structure consists of a benzaldehyde core with a pentyloxy group (-O(CH₂)₄CH₃) attached to the ortho (position 2) carbon of the benzene ring.

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}
```

Caption: Williamson Ether Synthesis Workflow.

3.2 Detailed Experimental Protocol

This protocol is adapted from established procedures for the synthesis of analogous 2-alkoxybenzaldehydes.

Materials:

- Salicylaldehyde (1.0 eq)
- 1-Bromopentane (1.1 - 1.2 eq)
- Anhydrous Potassium Carbonate (K₂CO₃) (1.5 - 2.0 eq)
- Anhydrous Acetone or Dimethylformamide (DMF)
- Ethyl acetate
- Deionized water
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- To a dry round-bottom flask, add salicylaldehyde (1.0 equivalent) and anhydrous acetone or DMF.
- Add anhydrous potassium carbonate (1.5-2.0 equivalents) to the solution. The use of a base is crucial for the deprotonation of the phenolic hydroxyl group to form the more nucleophilic phenoxide.[\[1\]](#)
[\[2\]](#)
- Stir the resulting suspension at room temperature for 30 minutes.
- Add 1-bromopentane (1.1-1.2 equivalents) dropwise to the reaction mixture.
- Heat the reaction mixture to reflux and maintain for 4-12 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, allow the mixture to cool to room temperature.

- Filter the solid potassium salts and wash with a small amount of acetone or DMF.
- Remove the solvent from the filtrate under reduced pressure using a rotary evaporator.
- Dissolve the resulting residue in ethyl acetate and transfer to a separatory funnel.
- Wash the organic layer sequentially with deionized water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude **2-(pentyloxy)benzaldehyde**.
- The crude product can be further purified by vacuum distillation or column chromatography on silica gel.

Section 4: Applications in Research and Drug Development

While specific, documented applications of **2-(pentyloxy)benzaldehyde** are not extensively reported in readily available literature, its structural motif as a substituted benzaldehyde suggests its potential as a valuable intermediate in organic synthesis and medicinal chemistry.

4.1 Role as a Synthetic Intermediate

Benzaldehyde and its derivatives are fundamental building blocks in the synthesis of a wide array of more complex molecules.[3] They are known to participate in various carbon-carbon and carbon-heteroatom bond-forming reactions. The aldehyde functional group is highly versatile and can be transformed into a variety of other functional groups.

4.2 Potential in Medicinal Chemistry

The 2-alkoxybenzaldehyde scaffold is present in a number of biologically active molecules. For instance, derivatives of benzyloxybenzaldehyde have been investigated as selective inhibitors of aldehyde dehydrogenase 1A3 (ALDH1A3), an enzyme implicated in cancer stem cell biology. Two compounds with a benzyloxybenzaldehyde structure were identified as potent and selective inhibitors of ALDH1A3.

Furthermore, benzaldehyde derivatives, in general, have been shown to exhibit a broad range of biological activities, including antimicrobial, antioxidant, and insecticidal properties.[3][4][5] The introduction of a pentyloxy group at the 2-position modifies the lipophilicity and steric properties of the benzaldehyde core, which could influence its interaction with biological targets. This makes **2-(pentyloxy)benzaldehyde** an interesting candidate for screening in various biological assays and for use as a precursor in the synthesis of novel therapeutic agents.

Section 5: Conclusion

2-(Pentyloxy)benzaldehyde is a well-defined chemical entity with established nomenclature and a straightforward synthetic route via the Williamson ether synthesis. While its direct applications are not yet widely documented, its structural features position it as a valuable intermediate for the synthesis of more complex molecules with potential applications in medicinal chemistry and materials science. Further research into the biological activities of this compound and its derivatives is warranted to fully explore its therapeutic potential.

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